

# Technical Data Sheet: (S)-4-Benzyl-3-propionyloxazolidin-2-one

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## Compound of Interest

Compound Name:	(S)-4-Benzyl-3-propionyloxazolidin-2-one
Cat. No.:	B132915

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## Abstract

This document provides a technical overview of the molecular properties of **(S)-4-Benzyl-3-propionyloxazolidin-2-one**, a chiral auxiliary widely used in the asymmetric synthesis of various pharmaceuticals and fine chemicals.<sup>[1]</sup> Key physicochemical data, including molecular formula and weight, are presented. The methodology for the calculation of its molecular weight is detailed, and a structural representation is provided for reference. This guide is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis.

## Physicochemical Properties

The fundamental molecular characteristics of **(S)-4-Benzyl-3-propionyloxazolidin-2-one** have been determined and are summarized below. This data is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Identifier	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	233.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	101711-78-8	<a href="#">[2]</a> <a href="#">[4]</a>

# Methodology for Molecular Weight Determination

The molecular weight of a compound is a fundamental property derived from its molecular formula and the standard atomic weights of its constituent elements. It represents the mass of one mole of the substance.

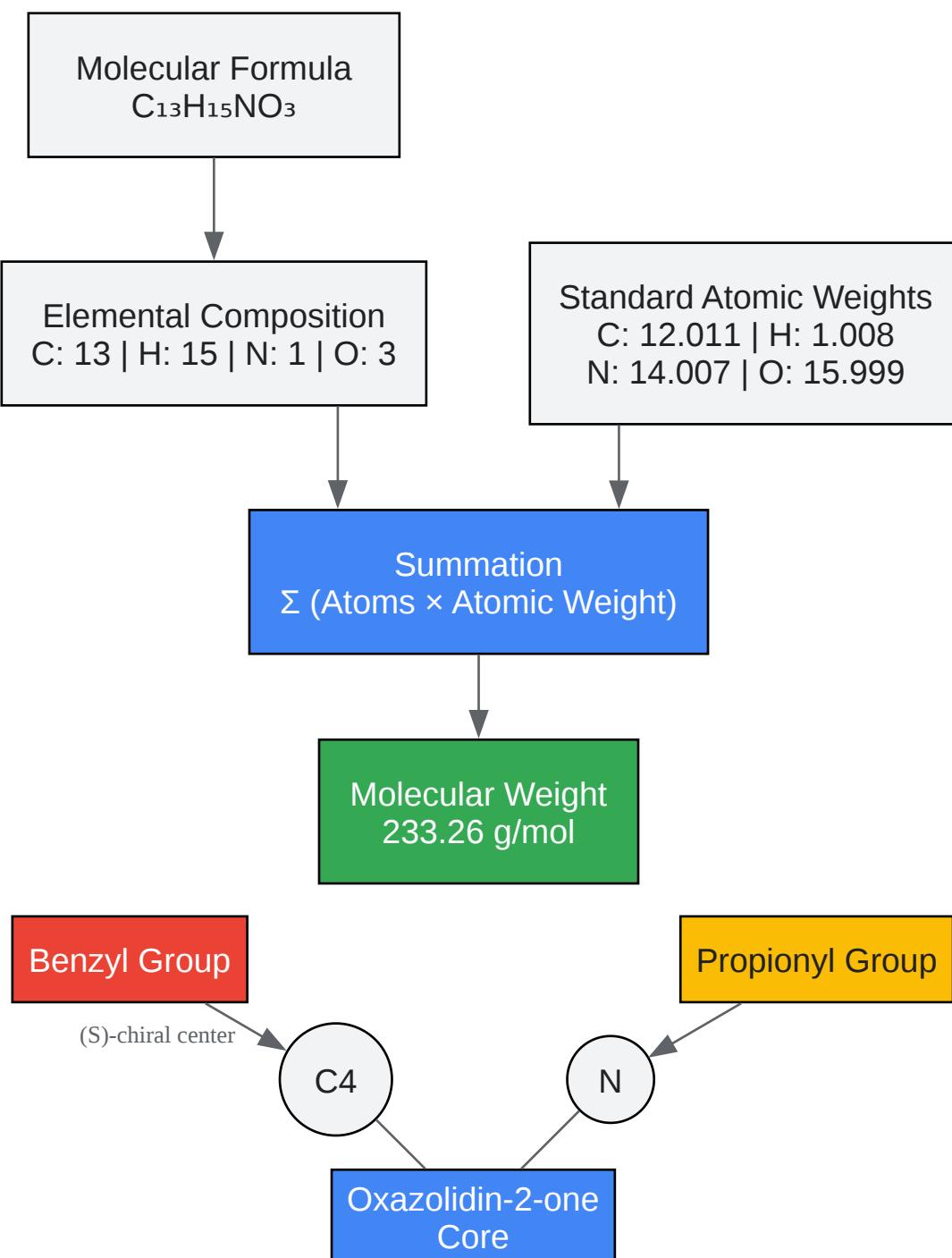
Protocol for Calculation:

- Identify the Molecular Formula: The established molecular formula for **(S)-4-Benzyl-3-propionyloxazolidin-2-one** is  $C_{13}H_{15}NO_3$ .[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Determine Elemental Composition: The formula indicates the number of atoms of each element in one molecule:
  - Carbon (C): 13 atoms
  - Hydrogen (H): 15 atoms
  - Nitrogen (N): 1 atom
  - Oxygen (O): 3 atoms
- Utilize Standard Atomic Weights: The calculation employs the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).
  - Atomic weight of C  $\approx 12.011$  u
  - Atomic weight of H  $\approx 1.008$  u
  - Atomic weight of N  $\approx 14.007$  u
  - Atomic weight of O  $\approx 15.999$  u
- Calculate Total Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule.
  - $Mass = (13 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (3 \times 15.999)$

- Mass =  $156.143 + 15.120 + 14.007 + 47.997$

- Molecular Weight  $\approx 233.267$  g/mol

The workflow for this calculation is visualized in the diagram below.



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## References

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